

SSR128129E thermogenesis effects vs adipogenesis

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Compound Focus: **SSR128129E**

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SSR128129E: Adipogenesis vs. Thermogenesis

Aspect	Effect of SSR128129E	Key Experimental Findings
Body Weight & Fat Mass	Reduces [1] [2]	• Significantly reduced body weight gain and fat content in mice [1] [2].

| **Adipogenesis** | **Suppresses** [1] [2] | • Markedly suppressed adipogenesis in adipose tissues [1] [2]. • Involved the **ERK signaling** pathway [1] [2]. | | **Thermogenic Capability** | **Decreases** [1] [2] | • Did not increase thermogenesis; instead, **decreased** the thermogenic capability of both brown and white fat [1] [2]. |

Detailed Experimental Protocols

The core findings in the table above are primarily based on the following in vivo study:

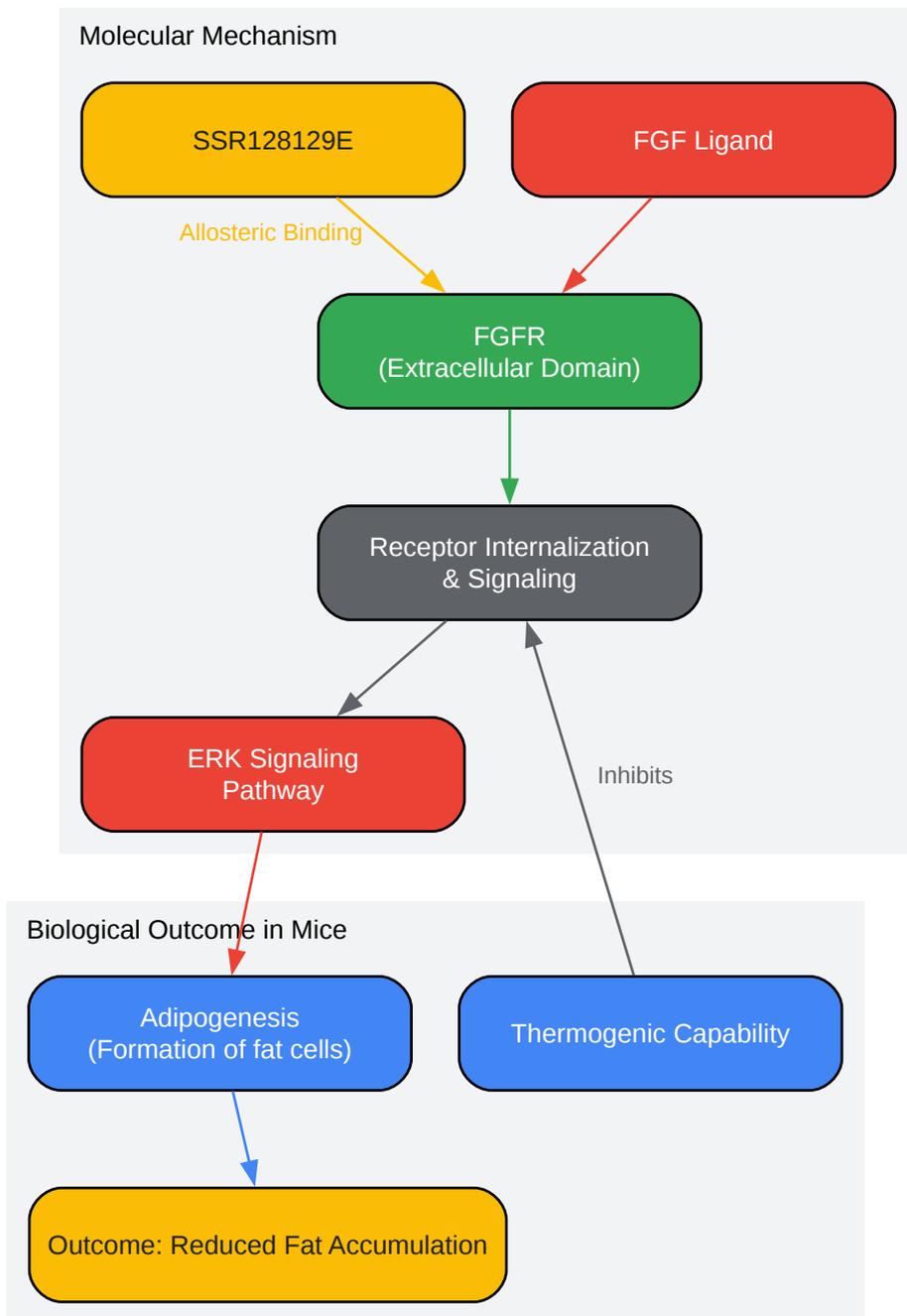
- **Animal Model:** Three-week-old male mice [1] [2].
- **Administration Protocol:** The mice were administered **SSR128129E** intragastrically (by mouth) at a dose of **30 mg/kg/day** for 5 weeks. The control group received a placebo (PBS) [1] [2].
- **Key Analytical Methods:**

- **Respiratory Metabolic Monitoring:** Used to assess whole-body energy expenditure and metabolic rate [1] [2].
- **Histological Assessment:** Microscopic examination of adipose tissues to evaluate fat cell size, number, and overall structure [1] [2].
- **Molecular Analysis:** Techniques like Western blotting or RNA analysis to investigate changes in key signaling pathways, which confirmed the involvement of **ERK signaling** in the action of SSR [1] [2].

Mechanism of Action and Signaling Pathways

SSR128129E is an extracellularly acting, allosteric inhibitor of Fibroblast Growth Factor Receptors (FGFRs) [3] [4]. It binds to the extracellular part of the receptor, inducing a conformational change that inhibits FGF-induced signaling and receptor internalization without competing with FGF for binding [3] [4].

The following diagram illustrates the proposed mechanism by which **SSR128129E** suppresses adipogenesis and its unexpected effect on thermogenesis.



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Interpretation for Drug Development

For researchers and drug development professionals, these findings suggest that:

- **Primary Indication:** **SSR128129E** may be a promising candidate for preventing obesity primarily through curbing the creation of new fat cells [1] [2].
- **Therapeutic Consideration:** Its suppressive effect on thermogenesis, a process that increases energy expenditure, is an unexpected and potentially limiting side effect that warrants further investigation [1] [2]. The net outcome in mice was still positive for reducing fat mass, but this balance must be carefully evaluated in other models.
- **Key Differentiator:** Its unique extracellular, allosteric mechanism of FGFR inhibition distinguishes it from intracellular ATP-competitive inhibitors and could offer a different safety and efficacy profile [3] [5] [4].

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To cite this document: Smolecule. [SSR128129E thermogenesis effects vs adipogenesis]. Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b548012#ssr128129e-thermogenesis-effects-vs-adipogenesis>]

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